

# 1,2-Dihexadecylbenzene CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dihexadecylbenzene

Cat. No.: B15436046

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## Technical Guide: 1,2-Dihexadecylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides available information on **1,2-Dihexadecylbenzene**. Despite a comprehensive search, detailed experimental protocols and specific biological pathway information for this compound are not readily available in the public domain. This document summarizes the core physicochemical properties that have been identified.

## Core Compound Information

**1,2-Dihexadecylbenzene** is an organic chemical compound with two hexadecyl chains attached to adjacent carbon atoms on a benzene ring.

## Physicochemical Data

Identifier	Value	Source
CAS Number	85578-67-2	[1]
Molecular Formula	C <sub>38</sub> H <sub>70</sub>	[1][2]
Molecular Weight	527.0 g/mol	[2]
IUPAC Name	1,2-dihexadecylbenzene	[1]

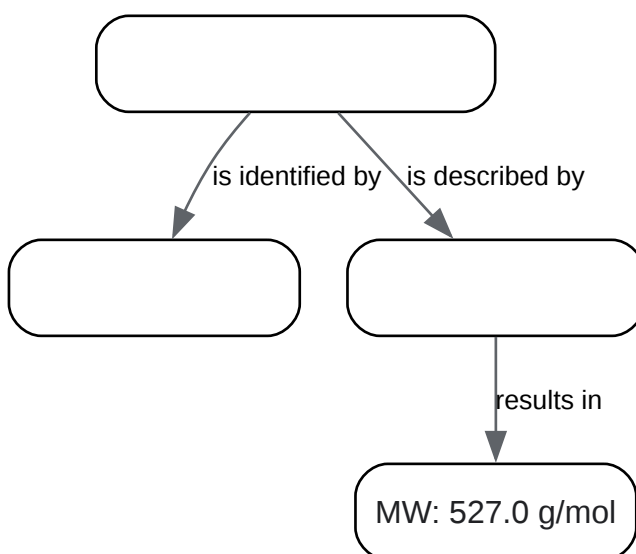
## Experimental Data and Protocols

Currently, there is a notable lack of published literature detailing specific experimental protocols, such as synthesis, purification, or analytical methods for **1,2-Dihexadecylbenzene**. Similarly, no studies outlining its biological activity, signaling pathways, or potential therapeutic applications have been identified.

The absence of this information suggests that **1,2-Dihexadecylbenzene** is not a widely studied compound in the context of drug development or biological research at this time. Researchers interested in this molecule may need to develop and validate their own experimental procedures.

## Logical Relationship Diagram

Due to the lack of information on signaling pathways or complex experimental workflows, a diagram representing these aspects cannot be generated. However, a simple logical diagram illustrating the relationship between the compound's identifiers is provided below.



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Caption: Basic identifiers for **1,2-Dihexadecylbenzene**.

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## References

- 1. 1,2-dihexadecyl benzene-1,2-dicarboxylate | 13372-18-4 [sigmaaldrich.com]
- 2. 1,2-Dihexadecylbenzene | C<sub>38</sub>H<sub>70</sub> | CID 14269205 - PubChem [pubchem.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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